

Application Note: Structural Elucidation of Picenadol via NMR Spectroscopy

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Compound of Interest

Compound Name: *Picenadol*

Cat. No.: *B1197660*

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Abstract

This document provides a comprehensive guide to the structural elucidation of **Picenadol** using Nuclear Magnetic Resonance (NMR) spectroscopy. **Picenadol**, a 4-phenylpiperidine derivative, is an opioid analgesic with a distinct chemical structure.^[1] The application of one-dimensional (1D) and two-dimensional (2D) NMR techniques is essential for the unambiguous confirmation of its molecular architecture. This note includes predicted ¹H and ¹³C NMR data, detailed experimental protocols for data acquisition, and visual representations of the structural elucidation workflow and key spectral correlations.

Disclaimer: The NMR data presented in this document is hypothetical and predicted based on the known structure of **Picenadol**. It is intended for illustrative and educational purposes, as comprehensive, experimentally-derived and assigned NMR data for **Picenadol** is not readily available in published literature.

Predicted Spectroscopic Data

The chemical structure of **Picenadol**, with atom numbering for NMR assignment, is shown below. Predicted ^1H and ^{13}C NMR data in CDCl_3 are summarized in Tables 1 and 2.

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Figure 1. Chemical structure of **Picenadol** with atom numbering for NMR assignments.

Table 1: Predicted ^1H NMR Data for Picenadol (500 MHz, CDCl_3)

Position	Predicted Chemical Shift (δ , ppm)	Multiplicity	Predicted Coupling Constant (J, Hz)
H-2', H-6'	7.38	d	7.5
H-3', H-5'	7.32	t	7.5
H-4'	7.25	t	7.5
H-2a, H-6a	2.95	m	-
H-2e, H-6e	2.45	m	-
N-CH ₂	2.30	t	7.2
H-3	2.15	m	-
H-5a	1.90	m	-
H-5e	1.75	m	-
-CH ₂ -CH ₃	1.45	sextet	7.2
C3-CH ₃	0.95	d	6.8
-CH ₂ -CH ₃	0.88	t	7.2

Table 2: Predicted ^{13}C NMR Data for Picenadol (125 MHz, CDCl_3)

Position	Predicted Chemical Shift (δ , ppm)	Carbon Type (DEPT-135)
C-1'	145.2	Quaternary C
C-2', C-6'	128.6	CH
C-3', C-5'	128.4	CH
C-4'	126.8	CH
C-2, C-6	54.5	CH_2
N- CH_2	60.1	CH_2
C-4	45.8	Quaternary C
C-3	38.2	CH
C-5	33.5	CH_2
$-\text{CH}_2-\text{CH}_3$	20.5	CH_2
C3- CH_3	15.3	CH_3
$-\text{CH}_2-\text{CH}_3$	11.7	CH_3

Experimental Protocols

The following protocols outline the methodology for acquiring high-quality NMR data for a sample like **Picenadol**.

Sample Preparation

- Accurately weigh 5-10 mg of the **Picenadol** sample.
- Dissolve the sample in approximately 0.7 mL of deuterated chloroform (CDCl_3).
- Ensure complete dissolution by gentle vortexing.

- Transfer the solution into a 5 mm NMR tube.
- Cap the tube and clean the outer surface before insertion into the spectrometer.

NMR Data Acquisition

- Spectrometer: 500 MHz NMR Spectrometer with a cryoprobe.
- Temperature: 298 K (25 °C).

1D NMR Spectra:

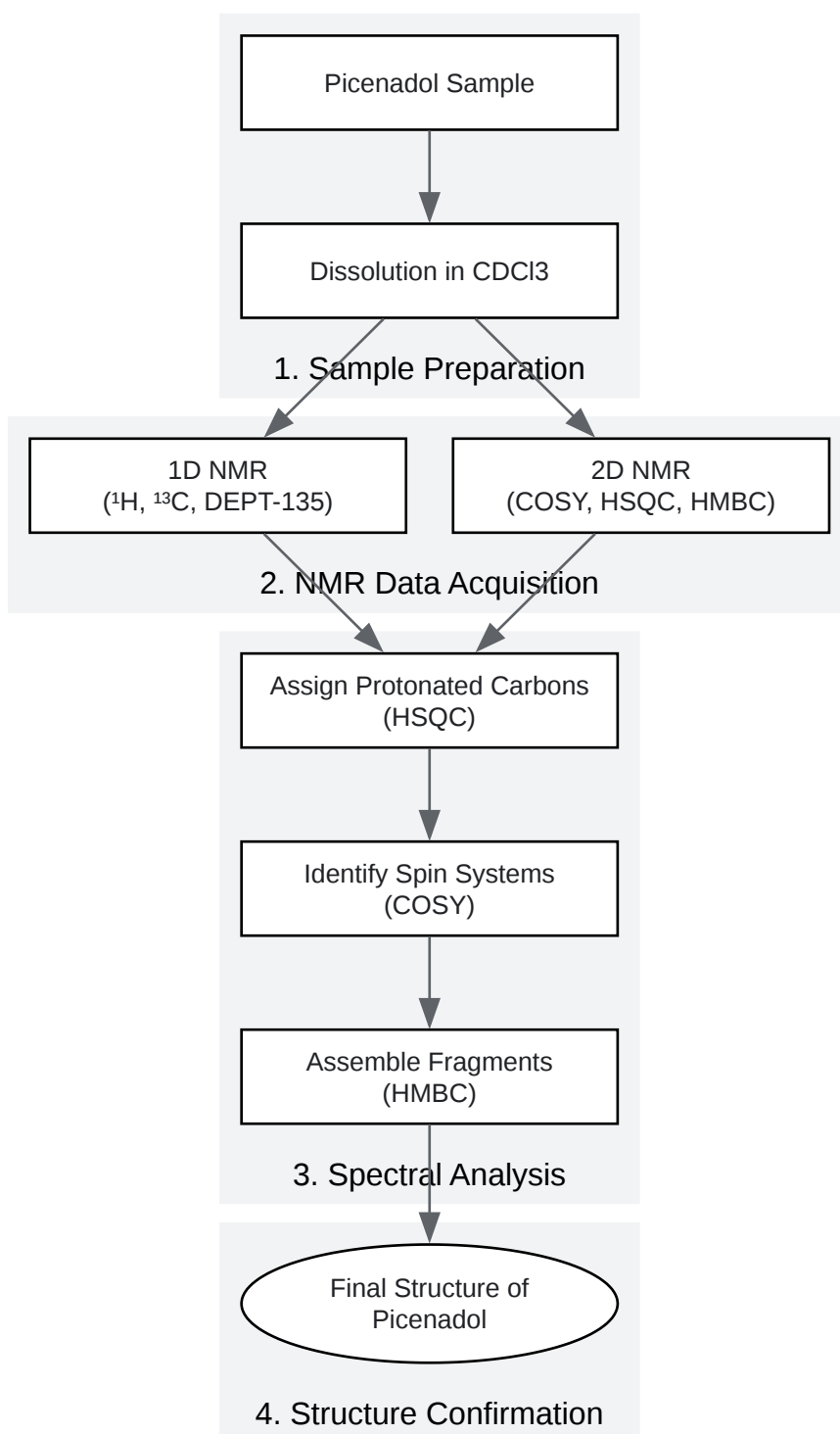
- ^1H NMR: A standard single-pulse experiment (e.g., Bruker zg30) should be used. Typically, 16 scans are sufficient.
- ^{13}C NMR: A proton-decoupled single-pulse experiment (e.g., zgpg30) is used. A higher number of scans (e.g., 1024) is generally required to achieve a good signal-to-noise ratio.
- DEPT-135: This experiment (e.g., dept135) is crucial for differentiating between CH , CH_2 , and CH_3 signals. CH and CH_3 signals will appear as positive peaks, while CH_2 signals will be negative.

2D NMR Spectra:

- COSY (Correlation Spectroscopy): This experiment identifies proton-proton (^1H - ^1H) spin-spin couplings, revealing adjacent protons. A gradient-enhanced sequence (e.g., cosygpqf) is recommended.
- HSQC (Heteronuclear Single Quantum Coherence): This experiment correlates proton signals with their directly attached carbon atoms (^1H - ^{13}C one-bond correlations). A phase-sensitive, edited HSQC (e.g., hsqcetgpsisp) is useful as it distinguishes CH/CH_3 groups from CH_2 groups by peak phase.
- HMBC (Heteronuclear Multiple Bond Correlation): This experiment reveals longer-range couplings between protons and carbons (typically over 2-3 bonds), which is critical for assembling the molecular skeleton. A gradient-enhanced sequence (e.g., hmbcgpdpndqf) should be used.

Data Analysis and Visualization

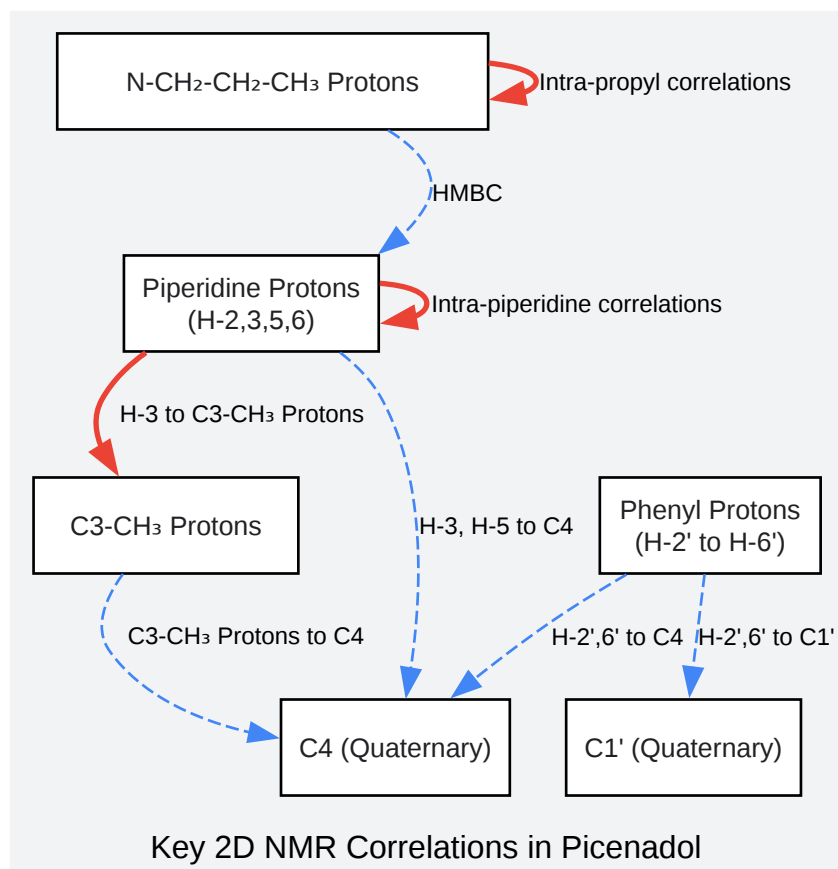
The structural elucidation of **Picenadol** is a systematic process that integrates data from all NMR experiments. The general workflow is depicted in the diagram below.



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Caption: Experimental workflow for the structural elucidation of **Picenadol** by NMR.

A detailed analysis of the 2D NMR spectra is required to connect the different structural fragments of **Picenadol**. The key correlations are visualized in the following diagram.



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Caption: Diagram of key COSY and HMBC correlations for assembling the **Picenadol** structure.

By combining the information from these experiments, a complete and confident structural assignment of **Picenadol** can be achieved. The COSY spectrum helps to identify the N-propyl chain and the proton spin systems within the piperidine ring. The HSQC spectrum provides the direct one-bond C-H correlations. Finally, the HMBC spectrum is crucial for connecting the key structural units, such as linking the phenyl group to the quaternary C-4 of the piperidine ring,

and the N-propyl group to the nitrogen via correlations to C-2 and C-6. This systematic approach is a cornerstone of chemical analysis in drug discovery and development.

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References

- 1. Picenadol - Wikipedia [en.wikipedia.org]
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